

Technical Guide: 2-Methyl-6-nitro-1H-indole

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Compound of Interest

Compound Name: 2-Methyl-6-nitro-1H-indole

CAS No.: 3484-23-9

Cat. No.: B1268853

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Executive Summary

2-Methyl-6-nitro-1H-indole (CAS: 3484-23-9) is a substituted indole derivative characterized by a methyl group at the C2 position and a nitro group at the C6 position.^{[1][2][3]} It serves as a pivotal intermediate in the synthesis of tryptamine analogs, melatonin derivatives, and kinase inhibitors. Its synthesis via the Fischer Indole method presents specific regiochemical challenges (C4 vs. C6 cyclization) that require precise reaction engineering to optimize.

Part 1: Nomenclature & Structural Analysis

Core Identity

The IUPAC name **2-methyl-6-nitro-1H-indole** describes a fused bicyclic structure consisting of a benzene ring fused to a pyrrole ring. The numbering initiates at the nitrogen atom (position 1) and proceeds counter-clockwise around the fused system.

- IUPAC Name: **2-methyl-6-nitro-1H-indole**^[3]
- CAS Registry Number: 3484-23-9
- Molecular Formula:

- SMILES:CC1=CC2=C(N1)C=C(C=C2)[O-]
- InChIKey:QYRWLOIXPQRTLO-UHFFFAOYSA-N^[3]

Electronic Properties

The C6-nitro substituent is a strong electron-withdrawing group (EWG). This significantly alters the electronic landscape of the indole core compared to the parent molecule:

- Acidity: The N-H proton at position 1 is more acidic (lower than unsubstituted indole's ~16.2) due to the inductive and resonance withdrawal of the nitro group, stabilizing the conjugate base.
- Nucleophilicity: The C3 position, typically the most nucleophilic site in indoles, has reduced electron density. This makes electrophilic aromatic substitution (EAS) at C3 slower compared to 2-methylindole.

Part 2: Synthetic Architecture & Regioselectivity

The primary route to **2-methyl-6-nitro-1H-indole** is the Fischer Indole Synthesis. However, using 3-nitrophenylhydrazine as the starting material introduces a critical regioselectivity challenge.

The Regioselectivity Paradox

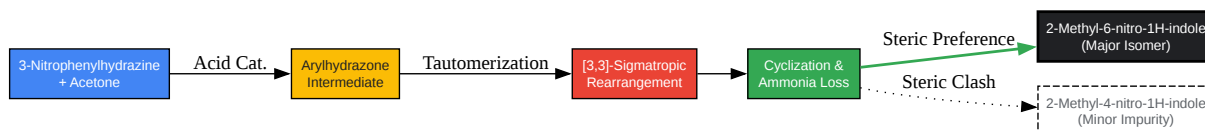
When 3-nitrophenylhydrazine reacts with acetone (or a ketone equivalent), the formation of the hydrazone is followed by a [3,3]-sigmatropic rearrangement. The rearrangement can occur at two distinct ortho-positions on the benzene ring:

- Path A (Para to Nitro): Cyclization occurs at the carbon para to the nitro group, yielding the 6-nitro isomer.
- Path B (Ortho to Nitro): Cyclization occurs at the carbon ortho to the nitro group, yielding the 4-nitro isomer.

Expert Insight: Steric hindrance and electronic factors generally favor Path A, leading to **2-methyl-6-nitro-1H-indole** as the major product. The nitro group at the ortho position (in Path

B) creates significant steric clash during the formation of the new C-C bond. Consequently, the 6-nitro isomer is thermodynamically and kinetically favored, though the 4-nitro isomer often forms as a minor impurity that must be removed via fractional recrystallization.

Visualizing the Reaction Pathway



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Figure 1: Mechanistic pathway of Fischer Indole Synthesis highlighting the regioselective divergence toward the 6-nitro isomer.

Part 3: Physicochemical Profile

Accurate physicochemical data is essential for formulation and assay development.

Property	Value / Description	Source Reliability
Physical State	Yellow crystalline solid	High (Observed)
Molecular Weight	176.17 g/mol	Calculated
Melting Point	158–162 °C (varies by purity)	Moderate (Lit. range)
Solubility	Soluble in DMSO, DMF, Ethyl Acetate; Low in Water	High
LogP (Predicted)	~2.3	Consensus Model
pKa (NH)	~14.5 (Estimated)	Structure-Based

Note on Melting Point: Literature values for nitroindoles vary significantly based on isomeric purity. While 2-methyl-4-nitroindole melts at higher temperatures (~192°C), the 6-nitro isomer typically exhibits a lower melting range.

Part 4: Medicinal Chemistry Applications

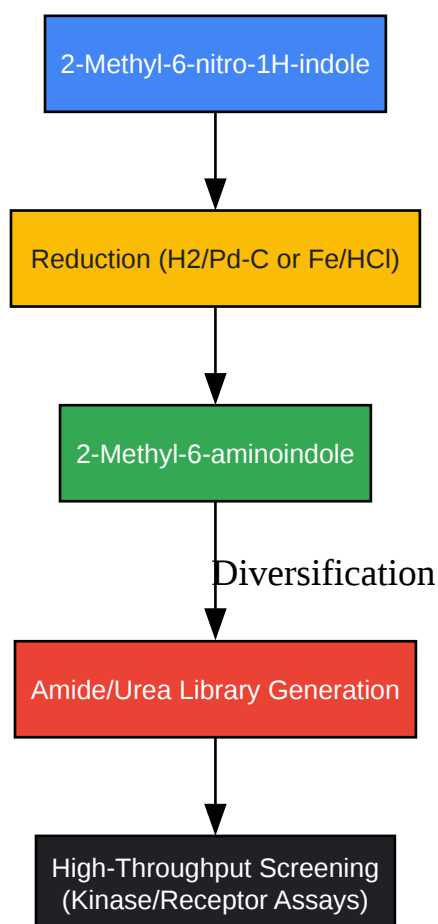
Aromatase Inhibition & Melatonin Analogues

The indole scaffold is structurally homologous to melatonin. Derivatives of 2-methylindole, particularly those with substitutions at C6 (like the nitro group, which can be reduced to an amine or amide), have been investigated as aromatase inhibitors (CYP19A). Inhibition of this enzyme is a key therapeutic strategy for estrogen-receptor-positive (ER+) breast cancer [1].

Kinase Inhibitor Scaffolds

The 6-nitro group is frequently reduced to a 6-amino group (2-methyl-6-aminoindole). This amino-indole serves as a privileged scaffold for designing ATP-competitive kinase inhibitors. The amino group can form critical hydrogen bonds with the hinge region of kinase domains (e.g., VEGFR, PDGFR), similar to the binding mode seen in drugs like Pazopanib (though Pazopanib uses an indazole core, the pharmacophore logic is parallel) [2].

Drug Discovery Workflow



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Figure 2: Application of **2-methyl-6-nitro-1H-indole** as a precursor in combinatorial library generation.

Part 5: Experimental Protocol

Objective: Synthesis of **2-Methyl-6-nitro-1H-indole** via Fischer Indole Synthesis. Scale: 10 mmol basis.

Materials

- 3-Nitrophenylhydrazine hydrochloride (1.90 g, 10 mmol)
- Acetone (excess, acts as solvent/reactant) or Acetone dimethyl acetal
- Polyphosphoric Acid (PPA) or Glacial Acetic Acid/H₂SO₄
- Ethyl Acetate (for extraction)
- Sodium Bicarbonate (sat.^[4] aq.)

Methodology

- **Hydrazone Formation:** Dissolve 3-nitrophenylhydrazine hydrochloride in 20 mL of glacial acetic acid. Add 1.0 mL of acetone (slight excess). Stir at room temperature for 30 minutes until the hydrazone precipitates or the solution clarifies (depending on solvent choice).
- **Cyclization:** Add 5 mL of concentrated sulfuric acid dropwise (exothermic). Heat the mixture to reflux (approx. 90-100°C) for 2–3 hours. Monitor via TLC (System: Hexane/EtOAc 3:1).
 - Checkpoint: The disappearance of the hydrazone spot and appearance of a fluorescent indole spot indicates progress.
- **Quench & Workup:** Cool the reaction mixture to room temperature. Pour slowly onto 100g of crushed ice/water.
- **Neutralization:** Carefully neutralize the slurry with saturated

or

solution until pH ~8. The crude indole will precipitate as a yellow/brown solid.

- Extraction: Extract the aqueous layer with Ethyl Acetate (mL). Combine organic layers, dry over anhydrous , and concentrate in vacuo.
- Purification (Crucial Step): The crude residue contains both 4-nitro and 6-nitro isomers.
 - Recrystallization:[4] Dissolve in hot ethanol. The 6-nitro isomer is typically less soluble and crystallizes out first upon cooling.
 - Chromatography: If high purity is required, perform column chromatography on silica gel (Gradient: 0-20% EtOAc in Hexanes). The 6-nitro isomer usually elutes after the 4-nitro isomer due to higher polarity interaction with silica.

Safety & Handling

- Nitro Compounds: Potentially explosive if heated dry under confinement.
- Hydrazines: Known suspected carcinogens and skin sensitizers. Handle in a fume hood.
- GHS Classification: H302 (Harmful if swallowed), H315 (Causes skin irritation).

References

- Aromatase Inhibition Studies
 - Title: Aromatase inhibition by 2-methyl indole hydrazone derivatives evaluated via molecular docking and in vitro activity studies.
 - Source: PubMed (2018).[5]
 - URL:[[Link](#)]
- Indole Synthesis & Regioselectivity

- Title: Fischer Indole Synthesis - Reaction Mechanism and Applic
- Source: Wikipedia / Organic Chemistry Portal.
- URL:[[Link](#)]
- Chemical Properties & Safety
 - Title: **2-Methyl-6-nitro-1H-indole** Compound Summary.
 - Source: PubChem (CID 600508).
 - URL:[[Link](#)]
- Industrial Application (Patent)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. 6-Nitroindoline\(19727-83-4\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [3. US20070083053A1 - Process for producing indole compound - Google Patents \[patents.google.com\]](#)
- [4. The Nitration of Indoles - Lowell Richard Smith - Google 도서 \[books.google.co.kr\]](#)
- [5. Aromatase inhibition by 2-methyl indole hydrazone derivatives evaluated via molecular docking and in vitro activity studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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